

An In-depth Technical Guide on Potassium Hexafluoroaluminate (K₃AlF₆)

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Compound of Interest

Compound Name: *aluminum;tripotassium;hexafluoride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of Potassium Hexafluoroaluminate (K₃AlF₆), with a focus on its chemical formula and molecular weight. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

Chemical Formula and Molecular Weight

Potassium hexafluoroaluminate is an inorganic compound with the chemical formula K₃AlF₆.^[1]^[2]^[3] It is also known as potassium cryolite.^[3]

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights of the elements in K₃AlF₆ are:

- Potassium (K): 39.0983 u^[4]^[5]
- Aluminum (Al): 26.981538 u^[4]^[6]
- Fluorine (F): 18.998403 u^[7]^[8]

The molecular weight of K₃AlF₆ is calculated as follows:

$(3 \times \text{Atomic Weight of K}) + (1 \times \text{Atomic Weight of Al}) + (6 \times \text{Atomic Weight of F})$
 $(3 \times 39.0983) + (1 \times 26.981538) + (6 \times 18.998403) = 258.26 \text{ g/mol}$ [2]

Data Presentation

The quantitative data for the atomic and molecular weights are summarized in the table below for easy reference and comparison.

Element/Compound	Symbol/Formula	Atomic/Molecular Weight (g/mol)
Potassium	K	39.0983[4][5]
Aluminum	Al	26.981538[4][6]
Fluorine	F	18.998403[7][8]
Potassium Hexafluoroaluminate	K3AlF6	258.26[2]

Logical Relationship of Components

The following diagram illustrates the elemental composition of Potassium Hexafluoroaluminate.

Elemental composition of K3AlF6.

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